

Physical and chemical properties of 1-Amino-2-methylpropan-2-ol hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-2-methylpropan-2-ol hydrochloride

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In-Depth Technical Guide: 1-Amino-2-methylpropan-2-ol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Amino-2-methylpropan-2-ol hydrochloride**. It includes detailed experimental protocols for its synthesis and analysis, and summarizes key quantitative data in structured tables for ease of reference.

Physicochemical Properties

1-Amino-2-methylpropan-2-ol hydrochloride is the salt of the organic compound 1-Amino-2-methylpropan-2-ol. The hydrochloride form enhances the compound's stability and solubility in aqueous solutions, making it suitable for various research and pharmaceutical applications.

Structural and General Properties

Property	Value	Reference
Chemical Name	1-Amino-2-methylpropan-2-ol hydrochloride	[1]
Synonyms	2-Propanol, 1-amino-2-methyl-, hydrochloride	[1]
CAS Number	30533-50-7	[2]
Molecular Formula	C ₄ H ₁₂ ClNO	[2]
Molecular Weight	125.60 g/mol	[2]

Physical Properties

Quantitative physical property data for **1-Amino-2-methylpropan-2-ol hydrochloride** is not extensively available in the public domain. The data for the free base, 1-Amino-2-methylpropan-2-ol, is provided below for reference.

Property	Value (for 1-Amino-2-methylpropan-2-ol)	Reference
Melting Point	Not Available	
Boiling Point	151 °C (lit.)	[3]
Density	0.957 g/mL at 25 °C	
Solubility	Soluble in water.	
pKa	Not Available	

Experimental Protocols

Synthesis of 1-Amino-2-methylpropan-2-ol Hydrochloride

A general method for the synthesis of amino alcohol hydrochlorides involves the reaction of the corresponding amino alcohol with hydrochloric acid. A detailed, generalized protocol is

provided below.

Materials:

- 1-Amino-2-methylpropan-2-ol
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous diethyl ether
- Methanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Dissolve a known quantity of 1-Amino-2-methylpropan-2-ol in a minimal amount of anhydrous diethyl ether in a round-bottom flask equipped with a magnetic stirrer.
- Cool the flask in an ice bath.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the stirred solution using a dropping funnel. The hydrochloride salt will precipitate out of the solution.
- After the addition is complete, continue stirring the mixture in the ice bath for an additional 30 minutes to ensure complete precipitation.

- Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material.
- Recrystallize the crude product from a suitable solvent system, such as methanol/diethyl ether, to purify it.
- Dry the purified crystals in a vacuum oven at a low temperature to obtain the final product.

Analytical Methods

A reverse-phase HPLC method can be employed for the analysis of **1-Amino-2-methylpropan-2-ol hydrochloride**. The following is a general protocol that can be adapted and optimized for specific instrumentation and analytical requirements.[4][5]

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for MS compatibility)[4][5]

Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of acetonitrile and water with a small amount of acid (e.g., 0.1% phosphoric acid or formic acid) to improve peak shape. The exact ratio should be optimized for best separation.
- Standard Solution Preparation: Prepare a stock solution of **1-Amino-2-methylpropan-2-ol hydrochloride** of a known concentration in the mobile phase. Prepare a series of calibration

standards by diluting the stock solution.

- Sample Preparation: Dissolve the sample containing **1-Amino-2-methylpropan-2-ol hydrochloride** in the mobile phase. Filter the sample through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 µL
 - Column temperature: Ambient or controlled (e.g., 30 °C)
 - Detection: UV at an appropriate wavelength (e.g., below 220 nm, as the compound lacks a strong chromophore).
- Analysis: Inject the standards and samples and record the chromatograms. Identify the peak corresponding to **1-Amino-2-methylpropan-2-ol hydrochloride** by its retention time and quantify it using the calibration curve.

For GC-MS analysis, derivatization is typically required to increase the volatility of the amino alcohol.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis

Reagents:

- Derivatization agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS), or other silylating agents)
- Anhydrous solvent (e.g., acetonitrile, pyridine)

Procedure:

- Derivatization:
 - Accurately weigh a small amount of the sample into a reaction vial.
 - Add the anhydrous solvent and the derivatization agent.
 - Seal the vial and heat at a specific temperature (e.g., 70 °C) for a set time to complete the derivatization reaction.
- GC-MS Conditions:
 - Injector temperature: 250 °C
 - Oven temperature program: Start at a low temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a controlled rate.
 - Carrier gas: Helium at a constant flow rate.
 - MS transfer line temperature: 280 °C
 - Ion source temperature: 230 °C
 - Mass range: Scan a suitable mass range (e.g., m/z 50-500).
- Analysis: Inject the derivatized sample into the GC-MS. Identify the derivatized compound based on its retention time and mass spectrum.

Reactivity and Stability

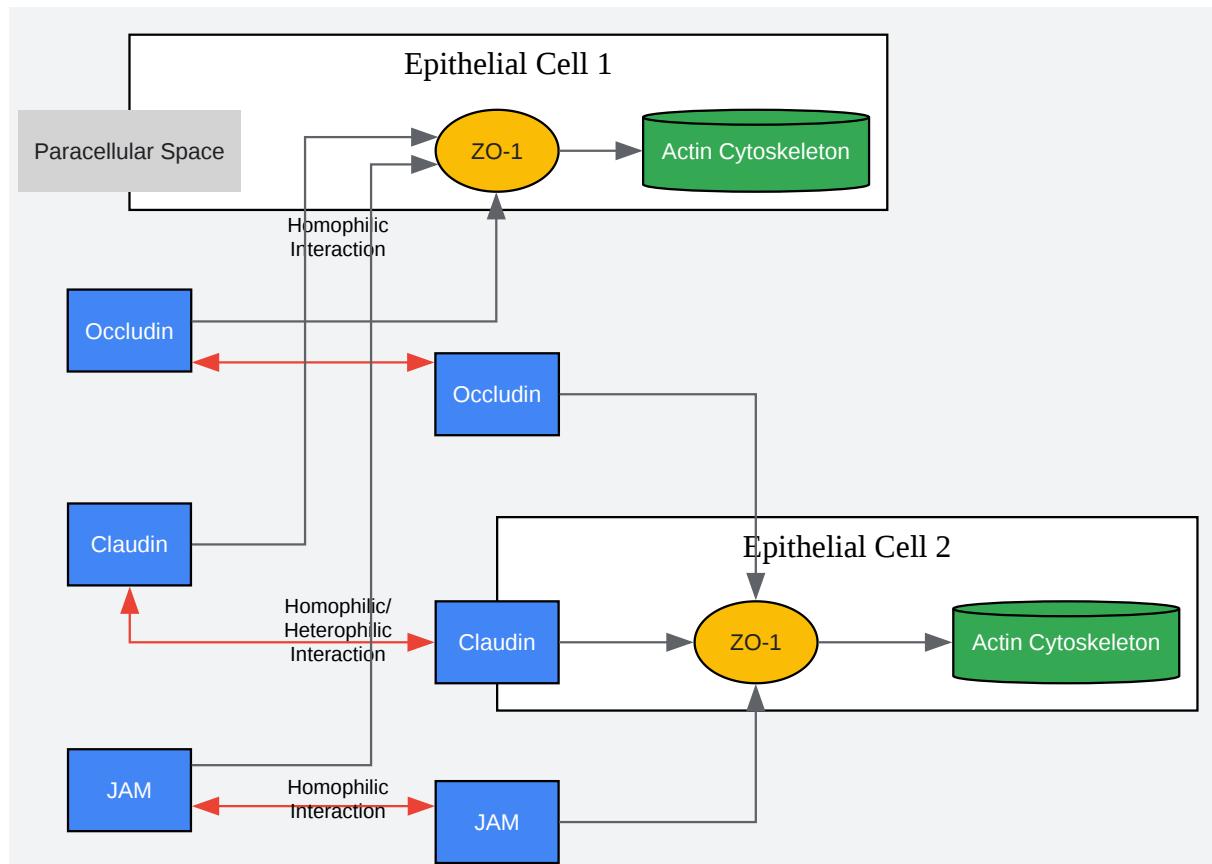
1-Amino-2-methylpropan-2-ol hydrochloride is a stable salt under normal storage conditions. The free base, 1-Amino-2-methylpropan-2-ol, is hygroscopic and can react with acids and strong oxidizing agents.^[6] The hydrochloride salt is less reactive due to the protonation of the amino group.

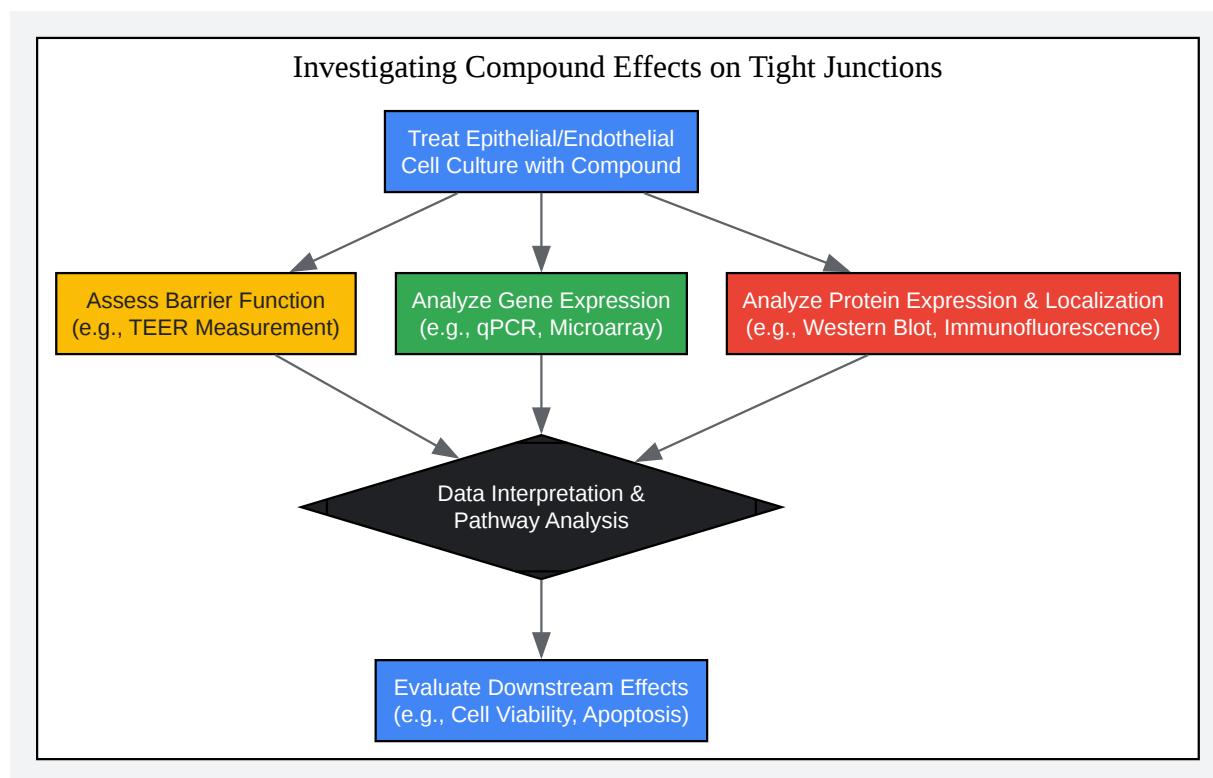
Biological Activity and Signaling Pathways

While specific biological signaling pathways for **1-Amino-2-methylpropan-2-ol hydrochloride** are not extensively documented in publicly available literature, a report from the U.S.

Environmental Protection Agency on the related compound, 2-amino-2-methyl-1-propanol hydrochloride, indicates an effect on the "Tight Junction Signaling" pathway.^[7] This pathway is crucial for maintaining the integrity of epithelial and endothelial barriers.

The following diagram illustrates a simplified representation of the key components involved in the Tight Junction Signaling pathway.





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- To cite this document: BenchChem. [Physical and chemical properties of 1-Amino-2-methylpropan-2-ol hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112444#physical-and-chemical-properties-of-1-amino-2-methylpropan-2-ol-hydrochloride]

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